

Application Notes: JNJ-61803534 as a Chemical Probe for RORyt

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Compound of Interest

Compound Name: JNJ-3534

Cat. No.: B1192960

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The Retinoid-related orphan receptor gamma t (RORyt) is a nuclear transcription factor essential for the differentiation of T helper 17 (Th17) cells and the production of pro-inflammatory cytokines, including IL-17A, IL-17F, and IL-22.[1][2][3] As a master regulator of the IL-23/IL-17 inflammatory axis, RORyt is a key therapeutic target for autoimmune and inflammatory diseases such as psoriasis and psoriatic arthritis.[2][3][4]

JNJ-61803534 is a potent, selective, and orally active small-molecule inverse agonist of RORyt.[5][6] It effectively inhibits RORyt-driven gene transcription and subsequent pro-inflammatory cytokine production.[1][2] Its well-characterized activity, high potency, and selectivity against the closely related ROR α and ROR β isoforms make it an excellent chemical probe for elucidating the biological functions of RORyt in cellular and in vivo models.[7] These application notes provide a summary of its pharmacological data and detailed protocols for its use in key experimental assays.

Data Presentation

The following tables summarize the quantitative data for JNJ-61803534, establishing its profile as a high-quality chemical probe.

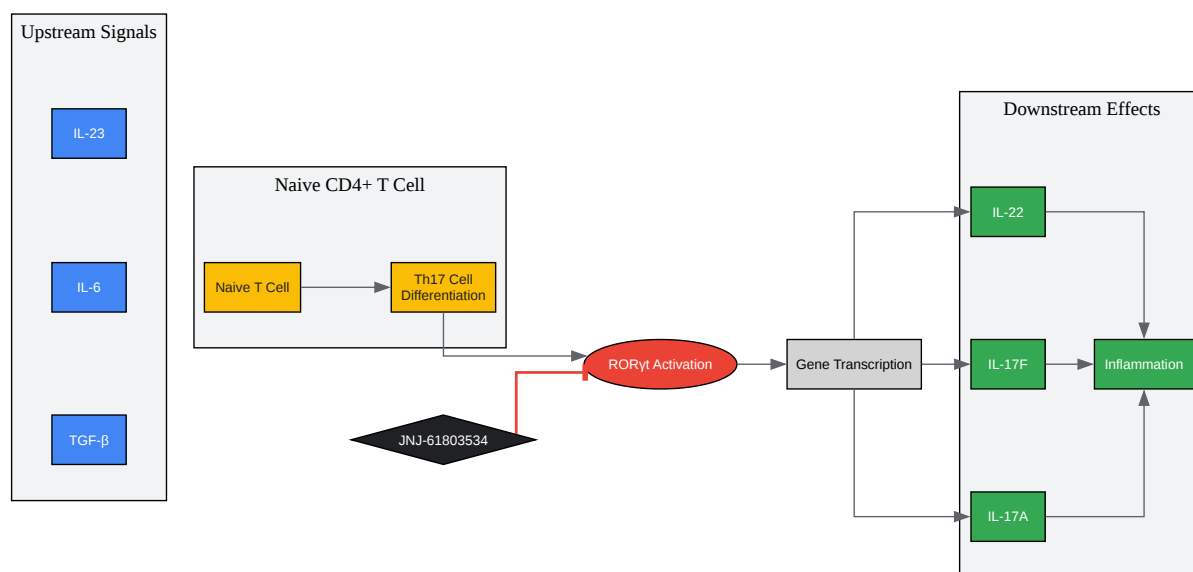
Table 1: In Vitro Potency and Selectivity of JNJ-61803534

Assay Type	Target	IC ₅₀ (nM)	Reference
1-Hybrid Reporter Assay	ROR γ t	9.6 \pm 6	[7]
1-Hybrid Reporter Assay	ROR α	> 2000	[6][7]
1-Hybrid Reporter Assay	ROR β	> 2000	[6][7]

Table 2: Cellular Activity of JNJ-61803534

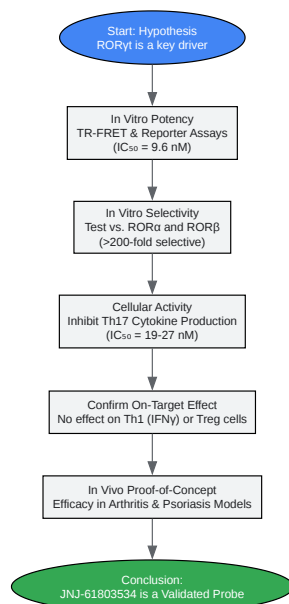
Cell Type	Measured Endpoint	IC ₅₀ (nM)	Reference
Human CD4 ⁺ T Cells (Th17 differentiated)	IL-17A Production	19	[6]
Human CD4 ⁺ T Cells (Th17 differentiated)	IL-17F Production	22	[6]
Human CD4 ⁺ T Cells (Th17 differentiated)	IL-22 Production	27	[6]
Human CD4 ⁺ T Cells (Th1 differentiated)	IFN γ Production	No Inhibition	[1][2]

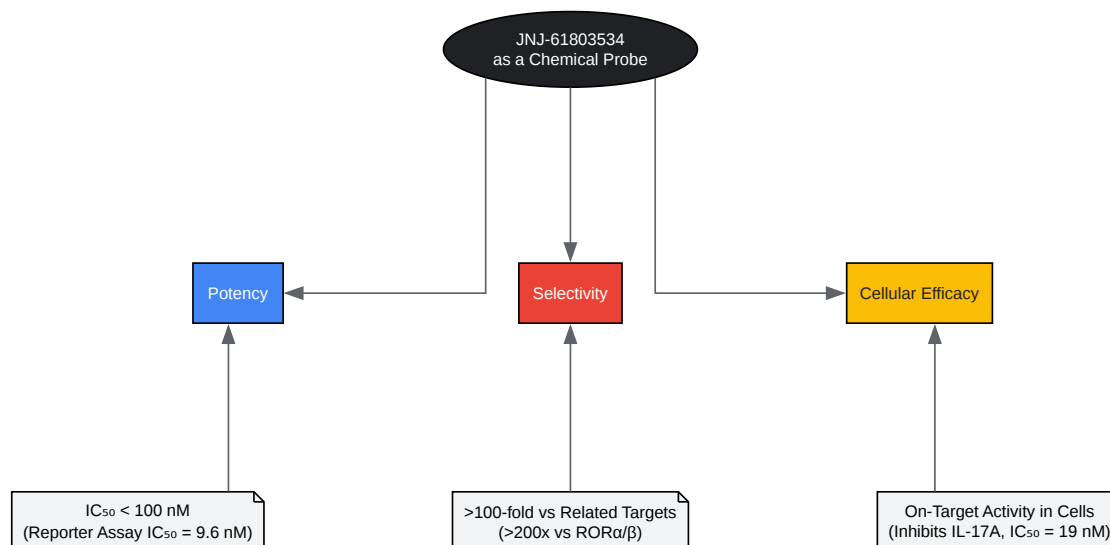
Visualized Signaling Pathway and Workflows



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Caption: RORyt signaling pathway and point of inhibition by JNJ-61803534.





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